

Comparative Reactivity Guide: 6,8-Dihydroxyoctanoic Acid vs. 6,8-Dimercaptooctanoic Acid

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Compound of Interest

Compound Name: 6,8-Dihydroxyoctanoic acid

CAS No.: 74903-53-0

Cat. No.: B3330829

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Executive Summary

This guide provides a rigorous technical comparison between 6,8-dimercaptooctanoic acid (Dihydrolipoic Acid, DHLA) and its diol analog, **6,8-dihydroxyoctanoic acid** (DHLA-OH).

While these molecules share an identical carbon backbone, the substitution of sulfur (thiol) with oxygen (hydroxyl) fundamentally alters their bio-reactivity. DHLA is a potent redox cofactor, a soft metal chelator, and a high-affinity nucleophile capable of scavenging electrophilic lipid peroxidation products. In contrast, DHLA-OH is redox-inert under physiological conditions, possesses negligible nucleophilicity at neutral pH, and exhibits significantly higher hydrophilicity.

In experimental designs, DHLA-OH serves as the critical "negative control" to validate thiol-dependent mechanisms, specifically distinguishing redox/nucleophilic activity from non-specific steric or polarity effects.

Chemical Structure & Fundamental Properties

The primary differentiator is the heteroatom substitution at positions 6 and 8. This dictates acidity (pKa), lipophilicity (LogP), and oxidation potential.

Property	6,8-Dimercaptooctanoic Acid (DHLA)	6,8-Dihydroxyoctanoic Acid (DHLA-OH)
Structure	Dithiol (Reduced Lipoic Acid)	Diol (Hydroxyl analog)
Molecular Weight	208.34 g/mol	176.21 g/mol
pKa (Carboxyl)	~4.8	~4.8
pKa (Side Chain)	~9.6, ~10.7 (Thiol -SH)	~15-16 (Hydroxyl -OH)
Ionization at pH 7.4	Partial Thiolate () formation	Fully Protonated Hydroxyl ()
LogP (Octanol/Water)	~2.25 (Lipophilic)	~0.39 (Hydrophilic)
Redox Potential ()	-0.32 V (DHLA/LA couple)	Redox Inert (in biological range)
Nucleophilicity	High (Soft Nucleophile)	Low (Hard Nucleophile)

Structural Visualization

6,8-Dihydroxyoctanoic Acid (DHLA-OH)

HO-CH₂-CH₂-CH(OH)-(CH₂)₄-COOH
(Diol)
Redox Inert

6,8-Dimercaptooctanoic Acid (DHLA)

HS-CH₂-CH₂-CH(SH)-(CH₂)₄-COOH
(Dithiol)
Reactive Nucleophile

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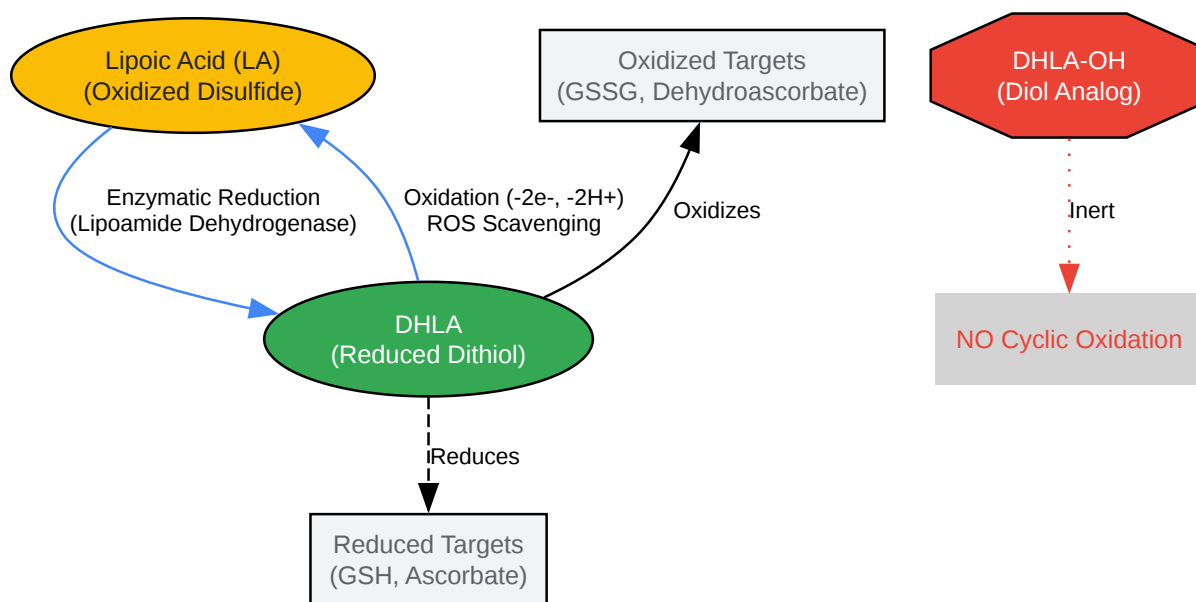
Caption: Structural comparison highlighting the reactive dithiol moiety of DHLA versus the inert diol moiety of DHLA-OH.

Reactivity Profile 1: Redox Biology

The defining characteristic of DHLA is its ability to undergo reversible oxidation to Lipoic Acid (LA), forming a stable 5-membered disulfide ring (1,2-dithiolane). This cycle allows DHLA to regenerate other antioxidants (Vitamin C, E) and modulate cellular redox status.

DHLA-OH cannot mimic this cycle. Oxidation of the 1,3-diol to a cyclic peroxide (1,2-dioxolane) is thermodynamically unfavorable and does not occur under physiological conditions.

The Lipoic Acid Redox Cycle vs. Diol Blockade



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Caption: DHLA participates in a reversible redox loop essential for mitochondrial function and antioxidant defense. DHLA-OH is excluded from this cycle.

Reactivity Profile 2: Nucleophilicity & Electrophile Scavenging

At physiological pH (7.4), the thiol groups of DHLA (pKa ~9.6/10.7) exist in equilibrium with their thiolate anions (

). Thiolates are potent soft nucleophiles that react rapidly with soft electrophiles via Michael addition.

- Target: Lipid peroxidation products like 4-Hydroxynonenal (4-HNE) and Acrolein.
- DHLA Mechanism: S-alkylation (irreversible scavenging).
- DHLA-OH Mechanism: The hydroxyl groups (pKa ~16) are fully protonated and act as hard nucleophiles. They do not react with Michael acceptors in aqueous environments.

Experimental Implication

If a biological effect (e.g., neuroprotection against oxidative stress) is observed with DHLA but abolished with DHLA-OH, the mechanism is confirmed to be thiol-dependent scavenging rather than simple steric receptor binding.

Reactivity Profile 3: Metal Chelation

DHLA is a chelator of clinical significance (e.g., in heavy metal poisoning). It binds metals through the "Soft Acid" (Metal) - "Soft Base" (Sulfur) interaction.

- DHLA: Binds

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,

(Soft metals) and

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(Borderline). It often forms stable bidentate complexes.

- DHLA-OH: Oxygen is a "Hard Base". It has poor affinity for soft metals. It may weakly bind hard cations (

,

) but is ineffective at sequestering heavy metals.

Experimental Protocols

To validate these differences in your own laboratory, use the following self-validating protocols.

Protocol A: Ellman's Assay (Thiol Validation)

Purpose: To quantitate reactive thiols and prove the inertness of the diol analog.

- Reagent Preparation: Dissolve 4 mg of Ellman's Reagent (DTNB) in 1 mL of Phosphate Buffer (0.1 M, pH 8.0).

- Sample Prep: Prepare 1 mM solutions of DHLA and DHLA-OH in buffer.
- Reaction: Mix 50 μ L of sample with 950 μ L of DTNB solution. Incubate for 5 minutes at room temperature.
- Readout: Measure Absorbance at 412 nm.
 - DHLA Result: Strong Yellow Color (Formation of TNB). Absorbance > 1.0.
 - DHLA-OH Result: Clear/Colorless. Absorbance ~ 0 (Baseline).

Protocol B: Copper(II) Reduction Assay

Purpose: To demonstrate redox activity.

- Concept: DHLA reduces Cu^{2+} to Cu^{+} , which can be detected by Bathocuproine Disulfonic Acid (BCS), a specific chelator.
- Method:
 - Mix 50 μ M Cu^{2+} and 200 μ M BCS in PBS.
 - Add 100 μ M of test compound (DHLA or DHLA-OH).
- Readout: Measure Absorbance at 480 nm (Orange complex).
 - DHLA: Rapid increase in A480 (Reduces Cu).
 - DHLA-OH: No change in A480 (Cannot reduce Cu).

Protocol C: 4-HNE Scavenging (HPLC/LC-MS)

Purpose: To test nucleophilic scavenging.

- Incubation: Incubate 50 μ M 4-HNE with 500 μ M of DHLA or DHLA-OH in Phosphate Buffer (pH 7.4, 37°C) for 60 minutes.
- Analysis: Inject onto C18 Reverse Phase HPLC (Detection UV 220nm) or LC-MS.
- Result:
 - DHLA: Disappearance of 4-HNE peak; appearance of DHLA-HNE adduct peaks (Michael addition products).
 - DHLA-OH: 4-HNE peak remains unchanged; no adducts formed.

References

- Rocchitta, G., et al. (2020). "Physico-chemical properties and antioxidant activity of alpha-lipoic acid and its reduced form." *Antioxidants*, 9(10), 962. [Link](#)
- Moini, H., et al. (2002). "Antioxidant and prooxidant activities of alpha-lipoic acid and dihydrolipoic acid." *Toxicology and Applied Pharmacology*, 182(1), 84-90. [Link](#)
- Biewenga, G. P., et al. (1997). "The pharmacology of the antioxidant lipoic acid." *General Pharmacology: The Vascular System*, 29(3), 315-331. [Link](#)
- Humphries, K. M., & Szveda, L. I. (1998). "Selective inactivation of alpha-ketoglutarate dehydrogenase and pyruvate dehydrogenase: reaction of lipoic acid with 4-hydroxy-2-nonenal." *Biochemistry*, 37(45), 15835-15841. [Link](#)
- EPA CompTox Dashboard. "Methyl (6S)-6,8-dihydroxyoctanoate Properties." U.S. Environmental Protection Agency. [Link](#)
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